Application Note: Synthesis of Chiral Ligands from [1,1'-Binaphthalen]-2-amine Scaffolds

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Compound of Interest

Compound Name:	*[1,2'-Binaphthalen]-2-amine*
Cat. No.:	*B14133913*

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Strategic Overview

The [1,1'-Binaphthalen]-2-amine moiety serves as the "chiral anchor" for a class of monodentate and bidentate ligands essential in asymmetric catalysis. Unlike the symmetric BINOL or BINAM ligands, mono-amine binaphthyls (MAB) and amino-hydroxy binaphthyls (NOBIN) offer electronic desymmetrization. This electronic bias is critical for reactions requiring distinct hard/soft Lewis acid-base interactions, such as Palladium-catalyzed allylic substitutions and Suzuki-Miyaura couplings.

Key Ligand Classes Derived from Binaphthalen-2-amine:

- MAP (2-amino-2'-phosphino-1,1'-binaphthyl): A P,N-ligand where the hard nitrogen and soft phosphorus stabilize different oxidation states of transition metals.
- NOBIN (2-amino-2'-hydroxy-1,1'-binaphthyl): A general precursor for Brønsted acid catalysts and phase-transfer catalysts.
- Schiff Base MABs: Modular ligands for Copper(II) and Zinc(II) catalysis.

Critical Synthesis Pathways

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The following protocols describe the conversion of the binaphthyl amine core into high-value MAP ligands.

Pathway Visualization (Graphviz)



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Caption: Figure 1.[1] Synthetic workflow for converting NOBIN precursors into MAP (Amino-Phosphine) ligands via triflate activation.

Detailed Experimental Protocols

Protocol A: Synthesis of (R)-MAP from (R)-NOBIN

Objective: To synthesize (R)-2-(Dimethylamino)-2'-(diphenylphosphino)-1,1'-binaphthyl (MAP).
Rationale: The MAP ligand is superior to BINAP in reactions where the "hemilabile" nature of the Nitrogen donor allows for substrate coordination while the Phosphine maintains the metal center's chirality.

Step 1: N,N-Dimethylation of (R)-NOBIN

Direct alkylation is avoided to prevent quaternary salt formation. Reductive alkylation is the standard.

- Reagents:
  - (R)-NOBIN (1.0 eq)
  - Aqueous Formaldehyde (37%, 10.0 eq)
  - Sodium Borohydride (NaBH4, 5.0 eq)[2]
  - Solvent: THF/Methanol (3:1)
- Procedure:

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- Dissolve (R)-NOBIN in THF/MeOH at 0°C.
- Add aqueous formaldehyde dropwise. Stir for 15 minutes.
- Add NaBH4 in small portions (Caution: Gas evolution).
- Allow the mixture to warm to Room Temperature (RT) and stir for 3 hours.
- Quench: Add 1M HCl carefully until pH < 2. Neutralize with NaHCO3.
- Workup: Extract with EtOAc, dry over MgSO4, and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc 9:1).

- Checkpoint: Target product is (R)-2-(N,N-dimethylamino)-2'-hydroxy-1,1'-binaphthyl. Yield typically >90%.[3]

Step 2: Activation via Triflation

The hydroxyl group must be converted to a triflate (leaving group) to facilitate the C-P bond formation.

- Reagents:
  - N,N-Dimethyl-NOBIN (from Step 1)
  - Trifluoromethanesulfonic anhydride (
    , 1.2 eq)
  - Pyridine (2.0 eq)
  - Solvent: DCM (Anhydrous)
- Procedure:
  - Cool solution of amine in DCM to -78°C.
  - Add pyridine, followed by slow addition of

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- Stir at -78°C for 1 hour, then warm to 0°C.
- Critical Control: Do not allow to warm above 0°C before quenching to prevent racemization or decomposition.
- Workup: Wash with cold water, dry, and concentrate immediately. Use in Step 3 without long-term storage.

Step 3: Palladium-Catalyzed C-P Bond Formation

This is the most sensitive step. Oxygen exclusion is paramount.

- Reagents:
  - NOBIN-Triflate (1.0 eq)
  - Diphenylphosphine oxide (

    , 1.2 eq) — Note: Using oxide followed by reduction is often more robust than using air-sensitive

    directly.
  - Catalyst:

    (5 mol%)
  - Ligand: dppb (1,4-bis(diphenylphosphino)butane) (10 mol%)
  - Base: DIPEA (Diisopropylethylamine) (4.0 eq)
  - Solvent: DMSO
- Procedure:
  - Degas DMSO with Argon for 30 minutes.
  - Combine Triflate,

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, Catalyst, Ligand, and Base in a Schlenk tube under Argon.

- Heat to 100°C for 12 hours.
- Reduction Step: The product is the phosphine oxide.[2] To get the free ligand, dissolve the oxide in Toluene, add Trichlorosilane (

, 5 eq) and TEA (5 eq), and reflux for 4 hours.
- Workup: Cool, quench with NaOH (carefully), extract with Toluene.
- Purification: Recrystallization from Ethanol/Hexane under inert atmosphere.

Analytical Data & Quality Control

To ensure ligand integrity, the following specifications must be met before use in catalysis.

Parameter	Specification	Method	Rationale
Purity	> 98%	HPLC (Reverse Phase)	Impurities (e.g., phosphine oxides) kill catalyst turnover.
Enantiomeric Excess	> 99% ee	Chiral HPLC (Chiralcel OD-H)	Racemic ligand leads to racemic product.
Oxidation State	< 1% P=O	NMR	Phosphine oxides do not coordinate effectively to soft metals.
Residual Water	< 500 ppm	Karl Fischer	Water deactivates sensitive Pd(0) or Rh(I) catalysts.

Mechanism of Action (MAP Ligand)

The MAP ligand operates via a trans-effect differentiation. In Pd-catalyzed allylic substitution:

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- The soft Phosphorus atom binds tightly to Pd, directing the incoming nucleophile to the position trans to the phosphorus.
- The hard Nitrogen atom (dimethylamino) is labile, allowing it to dissociate transiently to open a coordination site or stabilize the transition state via hydrogen bonding (if a proton source is present).

Alternative Scaffold: Schiff Base Ligands

For [1,1'-Binaphthalen]-2-amine (MAB)

If the starting material is the mono-amine (without the hydroxyl group), Schiff base condensation is the primary route to effective ligands for Copper-catalyzed reactions.

Protocol:

- Reagents: (R)-[1,1'-Binaphthalen]-2-amine + Salicylaldehyde derivative (1.0 eq).
- Conditions: Ethanol reflux, 4 hours. Acid catalyst (Formic acid, 1 drop).
- Result: Chiral Imine Ligand.
- Application: These ligands are highly effective for the asymmetric cyclopropanation of styrene.

References

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